

Lactium alpha-casozepine source and production

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: alpha-Casozepine

CAS No.: 117592-45-7

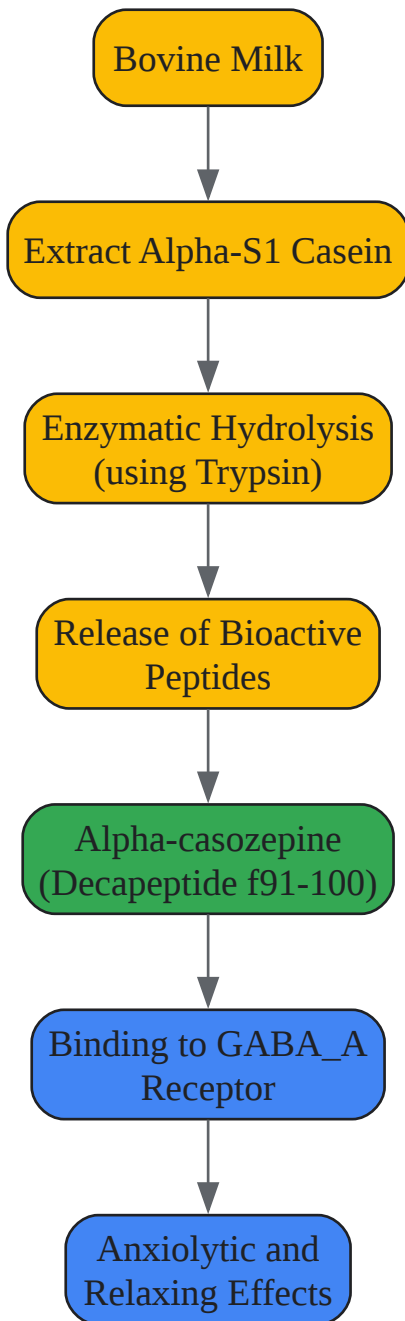
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Source and Production Process

The development of Lactium was inspired by the calming effect milk has on infants. The process was developed to industrially replicate the conditions in a baby's digestive system where the enzyme **trypsin** breaks down casein into calming peptides [1] [2] [3].

The following diagram illustrates the production workflow and mechanism of action:



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Mechanism of Action and Experimental Evidence

The relaxing effect is mediated through the **GABAergic system**, the primary inhibitory signaling pathway in the central nervous system [3] [4].

- **Molecular Mimicry:** **Alpha-casozepine** has a three-dimensional structure similar to natural benzodiazepines, allowing it to bind selectively to the benzodiazepine site on GABA_A receptors [5] [3]. This binding increases the receptor's affinity for GABA, enhancing chloride ion influx into neurons and resulting in a calming effect [4].
- **Key Differentiator:** Unlike pharmaceutical benzodiazepines, **alpha-casozepine** is described as having **no side effects, no sedation, and no addictive potential** [5] [1].

The table below summarizes key experimental models used to validate its efficacy.

Experimental Model	Protocol Summary	Key Findings
Conditioned Defensive Burying (Rodents) [2]	Rats exposed to an aversive stimulus; burying behavior is an anxiety indicator. Alpha-casozepine vs. diazepam (control).	Reduced anxiety-related burying similar to diazepam, but without observed aggression or memory loss.
Human Stress Tests (Stroop/Trier) [5]	Volunteers subjected to psychological stress. Lactium (150-300 mg/day) vs. placebo over 30 days. Measured blood pressure, heart rate, and cortisol.	Significant reduction in physiological stress responses (e.g., lower blood pressure, improved cortisol response).
Sleep Study (Human) [4]	Randomized, double-blind, crossover trial. Participants with poor sleep received ACH (300 mg/day) or placebo for 4 weeks. Assessed via sleep diaries and actigraphy.	Significantly increased total sleep time and sleep efficiency; decreased sleep latency and wakefulness after sleep onset.

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- **Verify Regulatory Status:** The regulatory classification (e.g., Dietary Supplement, Food Ingredient, Veterinary Feed Additive) varies significantly by country. Always check with the relevant national authorities and the supplier, Ingredia [6].
- **Confirm Technical Specifications:** For commercial use, directly contact the supplier to obtain the most current Certificates of Analysis (CoA), detailed safety data sheets (SDS), and specifications regarding the exact peptide profile and potency of the material you are sourcing.

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References

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To cite this document: Smolecule. [Lactium alpha-casozepine source and production]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b518096#lactium-alpha-casozepine-source-and-production>]

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